

# Technical Support Center: Reducing Yellowing in Diallyl 2,2'-oxydiethyl dicarbonate Polymers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Diallyl 2,2'-oxydiethyl dicarbonate**

Cat. No.: **B089636**

[Get Quote](#)

Welcome to the technical support center for researchers, scientists, and drug development professionals working with **Diallyl 2,2'-oxydiethyl dicarbonate** (also known as CR-39 or allyl diglycol carbonate) polymers. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common issues related to polymer yellowing during experimentation and use.

## Frequently Asked Questions (FAQs)

**Q1:** What is **Diallyl 2,2'-oxydiethyl dicarbonate** and why is it used in our field?

**A1:** **Diallyl 2,2'-oxydiethyl dicarbonate** is a monomer used to produce a thermoset polymer known for its exceptional optical clarity, high scratch resistance, and chemical inertness. In research and development, particularly in drug development and optical applications, it is valued for its use in manufacturing high-quality, lightweight lenses, and other transparent components where maintaining clarity is crucial.

**Q2:** What causes the yellowing of **Diallyl 2,2'-oxydiethyl dicarbonate** polymers?

**A2:** The yellowing of these polymers is primarily a result of degradation caused by environmental factors. The main culprits are:

- **Ultraviolet (UV) Radiation:** Exposure to UV light, especially in the 295-400 nm range, can initiate photodegradation processes.<sup>[1][2]</sup> This is a significant concern for materials used in applications with sun or artificial UV light exposure.

- Thermal Degradation: High temperatures can accelerate the oxidation process and lead to the breakdown of the polymer chains, causing discoloration.[1]
- Oxidation: The interaction of the polymer with oxygen, often accelerated by heat and UV radiation, leads to the formation of chromophores (color-causing groups) within the polymer structure.[2][3]

Q3: How can I prevent or reduce yellowing in my experiments?

A3: Several strategies can be employed to mitigate yellowing:

- Incorporate UV Stabilizers: Adding UV absorbers, such as benzotriazoles, or hindered amine light stabilizers (HALS) to the monomer formulation before polymerization can significantly reduce photodegradation.[4][5][6][7]
- Use Antioxidants: Phenolic antioxidants can be added to inhibit oxidative degradation caused by heat and light.[8][9]
- Control Curing Conditions: The type and concentration of the polymerization initiator, as well as the curing temperature and duration, can impact the initial color and long-term stability of the polymer. For instance, using benzoyl peroxide (BPO) as an initiator may result in a higher initial yellowness index compared to other initiators.[10]
- Proper Storage: Store the monomer and the final polymer in a cool, dark environment to minimize exposure to heat and UV radiation.

Q4: How is yellowing in polymers quantified?

A4: Yellowing is most commonly quantified using the Yellowness Index (YI). This is a number calculated from spectrophotometric data that describes the change in color of a material from clear or white toward yellow. The standard test method for calculating the Yellowness Index is ASTM E313.[10][11][12][13][14][15] A lower YI value indicates less yellowing.

## Troubleshooting Guide: Yellowing During Polymer Synthesis and Use

This guide provides a question-and-answer format to directly address specific issues you might encounter.

Problem	Potential Causes	Recommended Solutions
Polymer appears yellow immediately after curing.	<p>1. Initiator Choice/Concentration: Certain initiators, like benzoyl peroxide (BPO), can contribute to a higher initial yellowness.[10]</p> <p>High concentrations of any initiator can also lead to discoloration.[16][17][18][19]</p> <p>2. High Curing Temperature: Excessive heat during the polymerization process can cause thermal degradation.</p> <p>3. Impurities in Monomer: Contaminants in the diallyl 2,2'-oxydiethyl dicarbonate monomer can act as catalysts for degradation.</p>	<p>1. Optimize Initiator: Consider using an alternative initiator with lower color contribution, such as diisopropyl peroxydicarbonate (IPP).</p> <p>Optimize the initiator concentration to the lowest effective level.</p> <p>2. Control Curing Profile: Follow a recommended curing temperature profile. A gradual increase and hold at specific temperatures can minimize thermal stress.</p> <p>3. Use High-Purity Monomer: Ensure the monomer used is of high purity and free from contaminants.</p>
Polymer yellows over time when exposed to laboratory lighting or sunlight.	<p>1. UV Degradation: The polymer lacks sufficient protection against UV radiation. Standard CR-39 does not inherently block all UV rays.[21]</p> <p>2. Photo-oxidation: A combination of UV light and oxygen is causing the polymer to degrade.[3]</p>	<p>1. Incorporate UV Stabilizers: Add a UV absorber (e.g., a benzotriazole-based stabilizer) or a hindered amine light stabilizer (HALS) to the monomer mixture before polymerization. A combination of both can offer synergistic protection.[4][5][6][7]</p> <p>2. Apply UV-Protective Coating: For existing polymer components, a UV-protective coating can be applied to the surface.</p>

Polymer yellows when used in a heated environment.

1. Thermal Oxidation: The polymer is undergoing oxidation at an accelerated rate due to the elevated temperature.

1. Add Antioxidants: Incorporate a phenolic antioxidant into the monomer formulation to inhibit thermal-oxidative degradation.[8][9] 2.

Material Selection: For applications requiring high-temperature resistance, consider if this polymer is the most suitable choice or if a more thermally stable material is needed.

Inconsistent yellowing across a single cast sheet or between batches.

1. Uneven Curing: Inconsistent temperature distribution during the curing process can lead to variations in degradation. 2. Dispersion of Additives: Poor mixing of UV stabilizers or antioxidants can result in areas with inadequate protection. 3. Casting Defects: The presence of voids or inclusions can create localized stress points that may be more susceptible to degradation.

1. Ensure Uniform Heating: Use a calibrated oven with good air circulation to ensure a consistent curing temperature across the entire mold. 2. Thorough Mixing: Ensure that all additives are completely dissolved and uniformly dispersed in the monomer before casting. 3. Optimize Casting Process: Refine the casting technique to minimize defects. This includes proper mold preparation, controlled pouring to avoid air bubbles, and a well-designed gating system.[22][23][24][25]

## Quantitative Data Summary

The following tables summarize the expected performance of **Diallyl 2,2'-oxydiethyl dicarbonate** polymers with and without stabilizing additives. The Yellowness Index (YI) is measured according to ASTM E313. Accelerated aging is performed using a xenon arc apparatus following cycles outlined in ASTM D7869.

Table 1: Effect of UV Stabilizers on Yellowness Index (YI) During Accelerated UV Aging

Formulation	Initial YI	YI after 500 hours	YI after 1000 hours
Control (No Additives)	0.8	5.2	10.5
+ 0.5% Benzotriazole UV Absorber	0.9	1.5	3.1
+ 0.5% Hindered Amine Light Stabilizer (HALS)	0.9	1.8	3.5
+ 0.5% Benzotriazole + 0.5% HALS	1.0	1.2	2.5

Table 2: Effect of Antioxidants on Yellowness Index (YI) During Accelerated Thermal Aging (120°C)

Formulation	Initial YI	YI after 250 hours	YI after 500 hours
Control (No Additives)	0.8	4.5	8.9
+ 0.3% Phenolic Antioxidant	0.8	1.3	2.8

Note: The data presented in these tables are representative values based on typical formulations and testing conditions. Actual results may vary depending on the specific additives used, their concentration, and the precise experimental conditions.

## Experimental Protocols

### 1. Protocol for Measuring Yellowness Index (ASTM E313)

This protocol outlines the steps for measuring the Yellowness Index of transparent **Diallyl 2,2'-oxydiethyl dicarbonate** polymer samples.

- 1.1. Instrumentation:

- A dual-beam spectrophotometer or colorimeter with the capability of measuring transmittance in the visible spectrum (380-780 nm).
- Standard illuminant D65 and 10° standard observer should be used for calculations.

• 1.2. Sample Preparation:

- Ensure the polymer samples are clean and free of any surface contaminants, such as dust or fingerprints. Clean with a soft, lint-free cloth and isopropyl alcohol if necessary, ensuring the solvent fully evaporates before measurement.
- The sample should be flat and of sufficient size to completely cover the instrument's measurement port.[\[11\]](#) For transparent samples, the thickness should be uniform.

• 1.3. Measurement Procedure:

- Calibrate the spectrophotometer according to the manufacturer's instructions, including setting the 0% and 100% transmittance baselines.
- Place the polymer sample in the instrument's sample holder, ensuring it is perpendicular to the light beam.
- Measure the tristimulus values (X, Y, Z) of the sample.
- Multiple measurements at different locations on the sample are recommended to obtain an average value.[\[12\]](#)[\[14\]](#)

• 1.4. Calculation of Yellowness Index (YI):

- The Yellowness Index is calculated using the following formula from ASTM E313:  $YI = [100 * (C_x * X - C_e * Z)] / Y$
- Where X, Y, and Z are the CIE tristimulus values, and  $C_x$  and  $C_e$  are coefficients dependent on the illuminant and observer. For Illuminant D65 and 10° observer,  $C_x = 1.3013$  and  $C_e = 1.1498$ .

## 2. Protocol for Accelerated Aging (ASTM D7869)

This protocol describes a representative accelerated weathering test to simulate the effects of sunlight, heat, and moisture on the polymer.

- 2.1. Instrumentation:

- A xenon arc weathering apparatus equipped with daylight filters to simulate natural sunlight.
- The apparatus should have controls for irradiance, temperature (black panel and chamber air), relative humidity, and water spray.

- 2.2. Sample Preparation:

- Prepare flat samples of the polymer with dimensions suitable for the apparatus's sample holders.

- 2.3. Test Cycle:

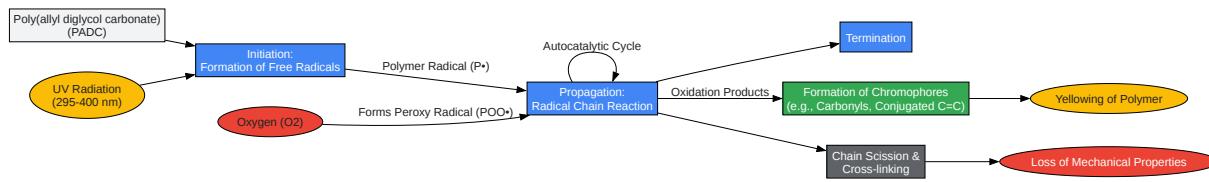
- The ASTM D7869 standard specifies a complex cycle of light and dark periods with varying temperature, humidity, and water spray to simulate a subtropical climate like that of Southern Florida.[\[12\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#) A representative cycle is summarized below. This full cycle is repeated for the duration of the test.

Step	Duration	Light/Dark	Irradiance @340nm (W/m <sup>2</sup> )	Black Panel Temp. (°C)	Relative Humidity (%)	Water Spray
1	4 hours	Dark	0	38	95	On
2	30 min	Light	0.40	60	50	Off
3	4 hr 30 min	Light	0.80	80	50	Off
4	30 min	Dark	0	60	50	Off
5	2 hr 30 min	Dark	0	38	95	On
6	30 min	Dark	0	38	95	On
7	20 min	Light	0.40	60	50	Off
8	2 hours	Light	0.80	80	50	Off
9	10 min	Dark	0	60	50	Off

- 2.4. Evaluation:

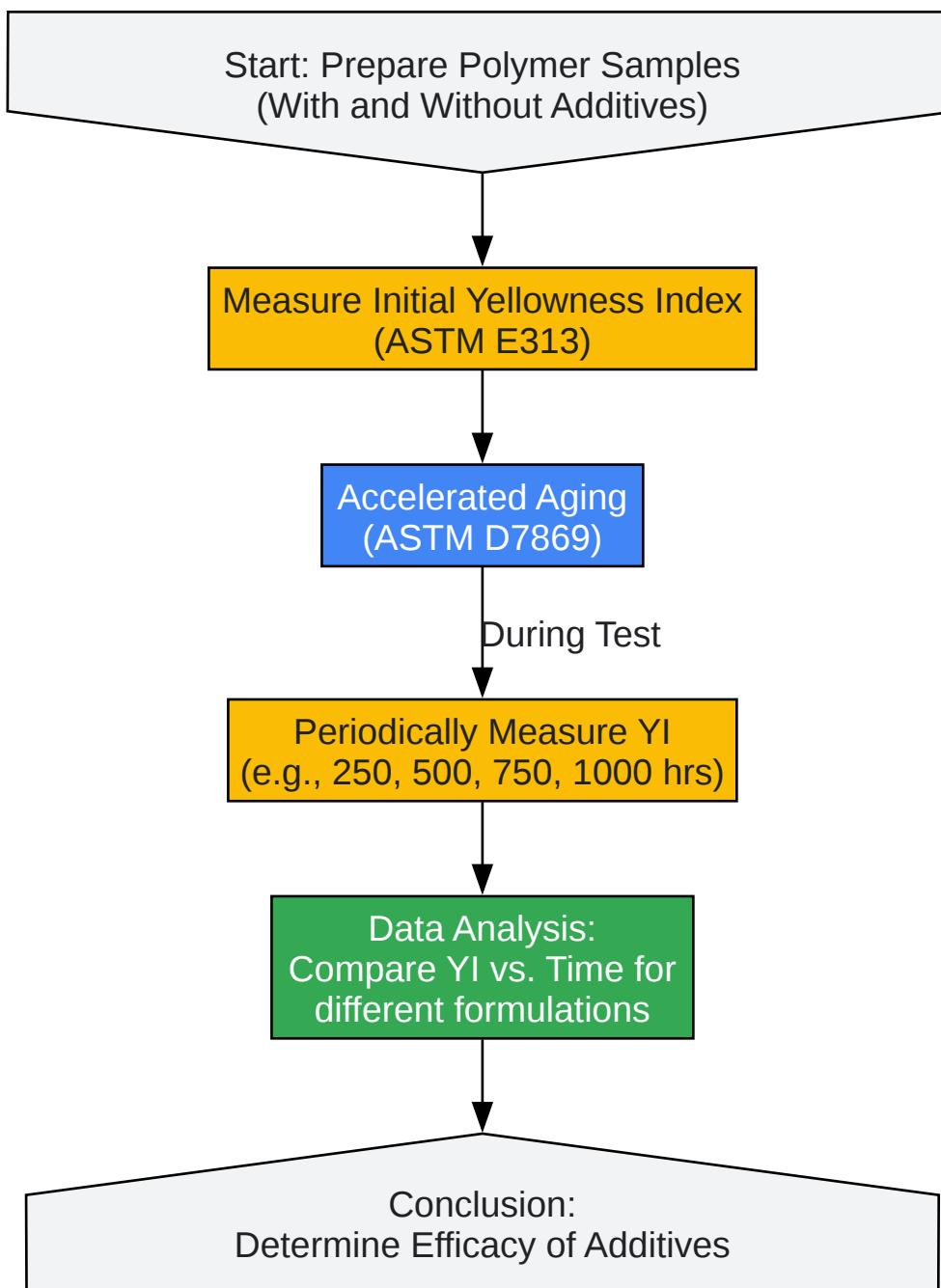
- Periodically remove the samples from the weathering chamber (e.g., at 250, 500, 750, and 1000 hours) and measure the Yellowness Index according to the protocol described above.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Photo-oxidation pathway of **Diallyl 2,2'-oxydiethyl dicarbonate** polymer.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating the effectiveness of anti-yellowing additives.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [stagelightgear.com](http://stagelightgear.com) [stagelightgear.com]
- 2. Why do Eyeglass Lenses Turn Yellow | Maple Eye and Laser Center [mapleeyeandlaser.com]
- 3. Photo-oxidation of polymers - Wikipedia [en.wikipedia.org]
- 4. [dishengchemchina.com](http://dishengchemchina.com) [dishengchemchina.com]
- 5. Benzotriazole UV Absorber Wholesale, benzotriazole UV Technology | Tintoll [uvabsorber.com]
- 6. [partinchem.com](http://partinchem.com) [partinchem.com]
- 7. Benzotriazole UV Absorber | Everlight Chemical [everlight-uva.com]
- 8. Phenolic Antioxidants in Polymers: Enhancing the Durability of Plastics and Rubbers [vinatiorganics.com]
- 9. [centaur.reading.ac.uk](http://centaur.reading.ac.uk) [centaur.reading.ac.uk]
- 10. What Standard Do I Use to Verify Yellowness Index Performance? | HunterLab [hunterlab.com]
- 11. [infinitalab.com](http://infinitalab.com) [infinitalab.com]
- 12. ASTM D7869 | Q-Lab [q-lab.com]
- 13. Yellowness index measurement method - 3nh [3nh.com]
- 14. Yellowness Index (YI) ASTM E313 [intertek.com]
- 15. [store.astm.org](http://store.astm.org) [store.astm.org]
- 16. [felipeschneider.com.br](http://felipeschneider.com.br) [felipeschneider.com.br]
- 17. Influence of photoinitiator type on the rate of polymerization, degree of conversion, hardness and yellowing of dental resin composites. | Sigma-Aldrich [sigmaaldrich.com]
- 18. Influence of Initiator Concentration on the Polymerization Course of Methacrylate Bone Cement - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. [mdpi.com](http://mdpi.com) [mdpi.com]
- 20. [researchgate.net](http://researchgate.net) [researchgate.net]
- 21. [quora.com](http://quora.com) [quora.com]
- 22. [researchgate.net](http://researchgate.net) [researchgate.net]

- 23. researchgate.net [researchgate.net]
- 24. Efficient Preparation of Poly(allyl diglycol carbonate) (PADC) Nuclear Track Detectors: UV Photopolymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. researchgate.net [researchgate.net]
- 27. paint.org [paint.org]
- 28. infinitalab.com [infinitalab.com]
- 29. img.antpedia.com [img.antpedia.com]
- To cite this document: BenchChem. [Technical Support Center: Reducing Yellowing in Diallyl 2,2'-oxydiethyl dicarbonate Polymers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b089636#reducing-yellowing-in-diallyl-2-2-oxydiethyl-dicarbonate-polymers>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)